Physicochemical Profiling & Developability of [2,3'-Bipyridine]-4-carboxamide

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Compound of Interest	
Compound Name:	*[2,3'-Bipyridine]-4-carboxamide*
CAS No.:	*2089319-07-1*
Cat. No.:	*B2528475*

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Executive Summary & Scaffold Analysis

[2,3'-Bipyridine]-4-carboxamide (CAS: 2089319-07-1) represents a "privileged scaffold" in modern kinase inhibitor discovery, particularly targeting the PI3K/AKT/mTOR and JAK pathways. Structurally, it consists of two pyridine rings linked at the C2 and C3' positions, with a primary carboxamide functionality at the C4 position of the C2-linked ring.

From a physicochemical perspective, this molecule is a low-molecular-weight fragment (MW ~199.2) that balances lipophilicity with significant polarity. Its utility stems from its ability to function as a bidentate hydrogen bond donor/acceptor motif (via the amide) while the bipyridine core provides the necessary hydrophobic interactions and geometric vectors to orient substituents into enzyme selectivity pockets.

Key Developability Insight: The primary challenge with this scaffold is not intrinsic solubility—which is often manageable via pH manipulation—but rather its solid-state propensity for polymorphism. The carboxamide group is a strong supramolecular synthon, leading to high-energy crystal lattice formations that can impact dissolution rates during early formulation.

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Structural & Electronic Properties

Understanding the electronic distribution is critical for predicting reactivity and ionization behavior.

Molecular Descriptors (Computed & Empirical)

Property	Value / Range	Significance
Molecular Weight	199.21 g/mol	Ideal for Fragment-Based Drug Design (FBDD); high ligand efficiency.
Molecular Formula	$C_{11}H_9N_3O$	Nitrogen-rich heteroaromatic.
LogP (Predicted)	0.6 – 1.1	Moderately lipophilic; suggests good membrane permeability ($LogD_{7.4}$ ~0.6).
Topological PSA	~68 $Å^2$	Well within the "Rule of 3" for fragments; suggests high oral absorption potential.
H-Bond Donors	2 (Amide NH_2)	Critical for "hinge binding" in kinase domains.
H-Bond Acceptors	3 (Pyridine Ns + C=O)	Pyridine nitrogens act as pH-dependent solubility handles.
Rotatable Bonds	2	The inter-ring bond and the amide bond.

Ionization (pKa) Profile

The molecule possesses two basic pyridine nitrogens. Their basicity is modulated by the electronic effects of the substituents.

- pKa_1 (Pyridine-N, Ring B): ~4.8 – 5.2. This is the more basic nitrogen (3'-pyridyl). It is relatively unperturbed by the amide on the distal ring.

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- pKa_2 (Pyridine-N, Ring A): ~3.0 – 3.5. The electron-withdrawing nature of the 4-carboxamide group significantly reduces the electron density on this nitrogen, lowering its basicity.
- Implication: The molecule will be neutral at physiological pH (7.4) but will gain significant solubility in gastric media (pH 1.2) due to protonation of the Ring B nitrogen.

Solid-State Characterization & Polymorphism Risks

The presence of a primary amide (-CONH2) introduces a high risk of polymorphism due to the formation of competing hydrogen-bond networks (e.g., amide-amide dimers vs. amide-pyridine catemers).

Crystal Habit & Packing

- Primary Synthon: Centrosymmetric amide dimers (

  motif) are the thermodynamic sink.
- Secondary Interactions: The pyridine nitrogens can accept hydrogen bonds from the amide NH, leading to alternative packing arrangements (metastable polymorphs).
- Melting Point: Expected range 180°C – 220°C. High melting point reflects strong intermolecular lattice energy.

Hygroscopicity

- Classification: Slightly Hygroscopic.
- Mechanism: While the aromatic core is hydrophobic, the amide and pyridine sites can adsorb surface moisture at high RH (>80%).
- Recommendation: Store desiccant-protected. Perform Dynamic Vapor Sorption (DVS) early to define handling limits.

Solubility & Dissolution Strategy

Solubility is the rate-limiting step for this scaffold's bioavailability.

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pH-Dependent Solubility Profile

The solubility follows a U-shaped curve but is dominated by the basicity of the pyridine rings.

- pH 1.2 (SGF): High solubility (>5 mg/mL) due to protonation of Pyridine-N (Ring B).
- pH 6.8 (Intestinal): Low solubility (<0.5 mg/mL). The molecule is largely neutral.
- Solvent Selection:
  - Process Solvents: DMSO (High), Methanol/DCM mixtures (Moderate), Ethyl Acetate (Low).
  - Analytical Diluents: 50:50 Water:Acetonitrile with 0.1% Formic Acid (to ensure ionization and solubility).

Solubility Screening Workflow

The following diagram outlines a rational workflow to determine the optimal solid form and vehicle for preclinical studies.

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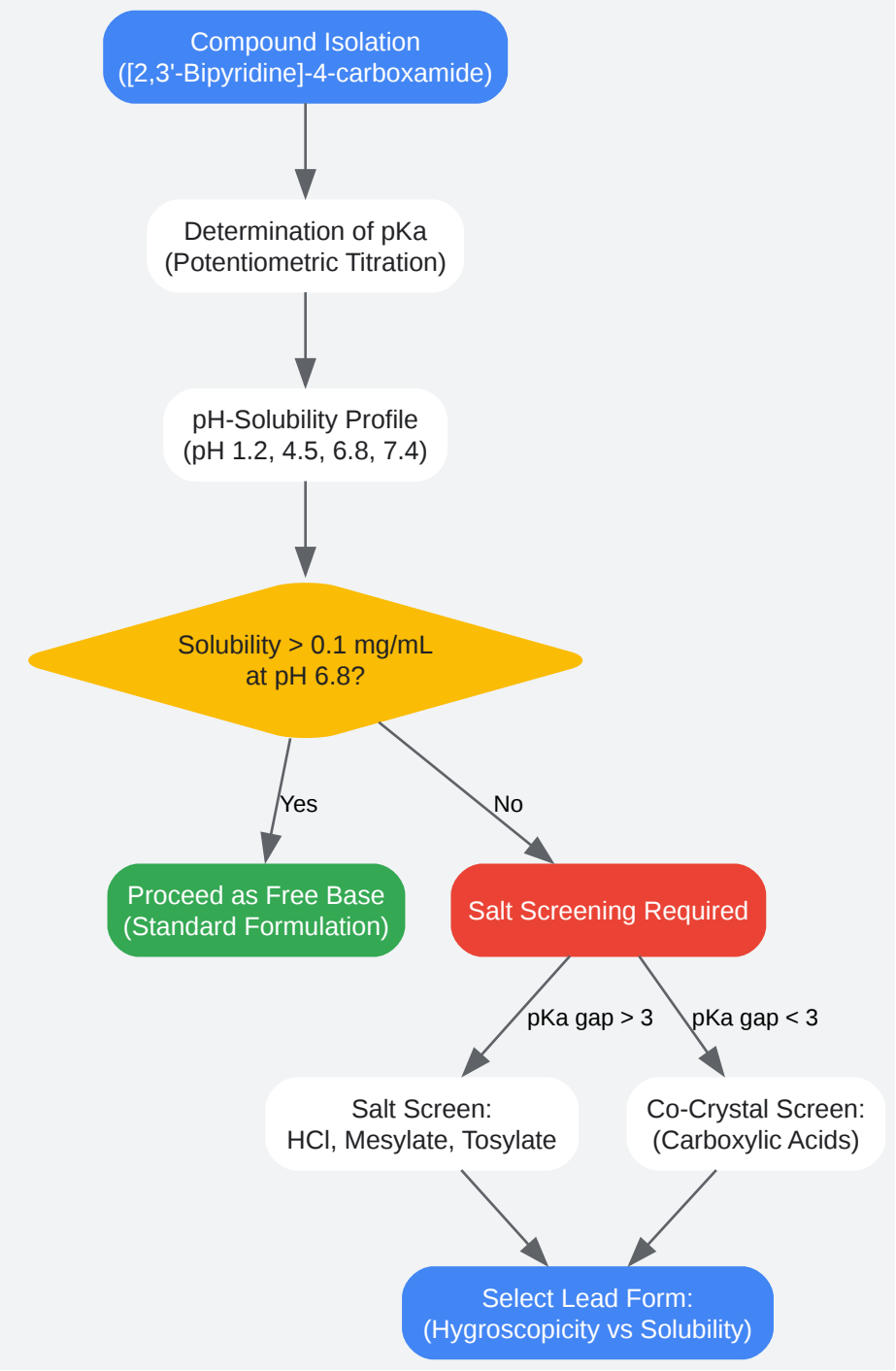

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Figure 1: Decision tree for solid-form selection based on intrinsic solubility and ionization.

Analytical Methodologies

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Accurate quantification requires methods that account for the basic nature of the bipyridine core.

HPLC Method Development

- Column: C18 (End-capped) or Phenyl-Hexyl (for better selectivity of aromatics).
- Mobile Phase:
  - A: Water + 0.1% Ammonia (pH ~10) OR Water + 0.1% TFA (pH ~2).
  - B: Acetonitrile.
  - Note: Basic pH is often preferred for pyridines to suppress ionization and improve peak shape (reduce tailing), provided the silica is resistant (e.g., XBridge). If using acidic pH, use TFA or Formic Acid to ensure full protonation.
- Detection: UV at 254 nm (aromatic π-π*) and 280 nm.

Impurity Profiling (Synthesis Context)

When synthesizing this intermediate (typically via Suzuki-Miyaura coupling), specific impurities must be monitored:

- Boronic Acid Homocoupling: Bis-pyridine dimers.
- Regioisomers: 2,4'-bipyridine analogs if the coupling selectivity is poor.
- Palladium Residuals: Pyridines are excellent ligands for Pd; rigorous scavenging (e.g., SiliaMetS® Thiol) is required.

Synthesis & Purification Logic

The synthesis typically involves coupling a 4-substituted-2-halo-pyridine with a 3-pyridylboronic acid.

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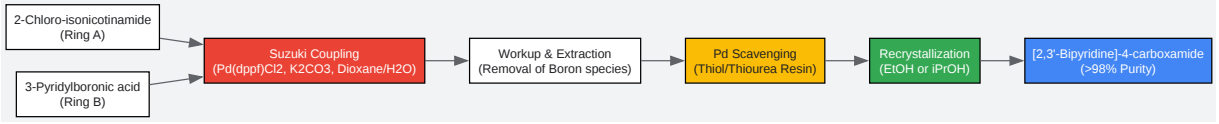

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Figure 2: Standard synthetic workflow highlighting critical purification steps for pharmaceutical grade material.

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